

# An In-depth Technical Guide to 2-Amino-5-methoxybenzene-1-thiol

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## Compound of Interest

Compound Name: 2-amino-6-methoxybenzene-1-thiol

Cat. No.: B6161503

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This technical guide provides a comprehensive overview of 2-amino-5-methoxybenzene-1-thiol, a significant chemical intermediate in the synthesis of various bioactive molecules. The document details its chemical properties, a standard synthesis protocol, and its applications, particularly in the realm of drug discovery and development.

## Chemical Identity and Properties

2-Amino-5-methoxybenzene-1-thiol, also known as 2-amino-5-methoxythiophenol, is an aromatic organosulfur compound. Its structure features a benzene ring substituted with amino, methoxy, and thiol functional groups.

Table 1: Physicochemical Properties of 2-Amino-5-methoxybenzene-1-thiol

Property	Value	Reference
IUPAC Name	2-amino-5-methoxybenzenethiol	[1]
CAS Number	6274-29-9	[1][2]
Molecular Formula	C7H9NOS	[1][2]
Molecular Weight	155.22 g/mol	[1][2]
Appearance	Light yellow solid	[2]
Melting Point	103-105 °C	[2]
Boiling Point (Predicted)	289.7±20.0 °C	[2]
Density (Predicted)	1.209±0.06 g/cm <sup>3</sup>	[2]
pKa (Predicted)	9.01±0.10	[2]
Solubility	Slightly soluble in DMSO and Methanol	[2]

## Synthesis of 2-Amino-5-methoxybenzene-1-thiol

The synthesis of 2-amino-5-methoxybenzene-1-thiol can be achieved through the hydrolysis of 2-amino-6-methoxybenzothiazole.[3] This process involves the cleavage of the thiazole ring to yield the desired thiophenol.

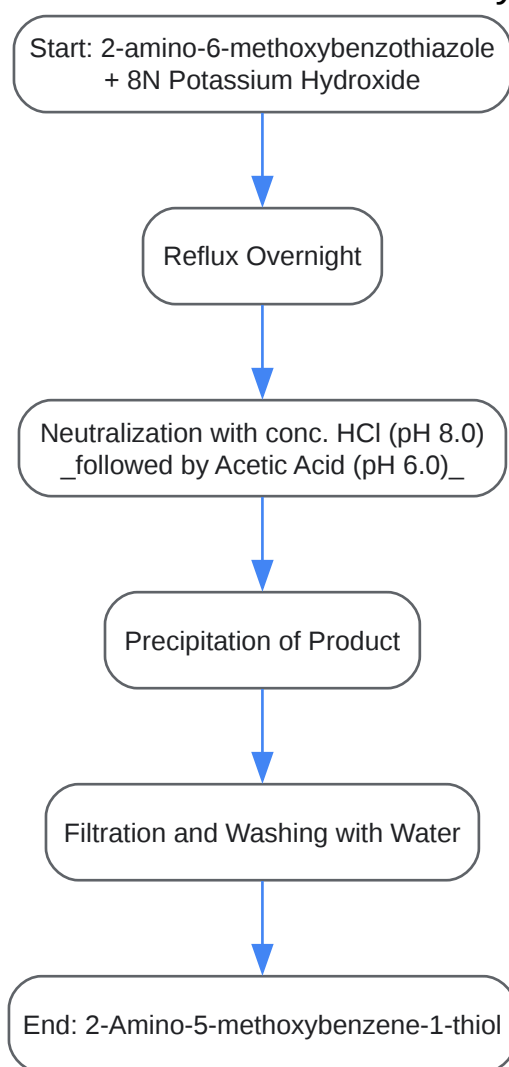
Experimental Protocol: Synthesis from 2-amino-6-methoxybenzothiazole[3]

- **Reaction Setup:** To a stirred solution of 8N potassium hydroxide (1.3 L), add 2-amino-6-methoxybenzothiazole (750 g).
- **Reflux:** Heat the mixture to reflux and maintain it overnight.
- **Neutralization:** Cool the resulting solution and neutralize it by adding concentrated HCl until the pH reaches 8.0. Subsequently, add acetic acid to adjust the pH to 6.0.

- Precipitation and Filtration: The product precipitates out of the solution upon neutralization. Filter the precipitate and wash it with water.
- Product: The collected solid is 2-amino-5-methoxybenzene-1-thiol, which can be used in subsequent steps, often without further purification.

Below is a diagram illustrating the workflow for the synthesis of 2-amino-5-methoxybenzene-1-thiol.

### Synthesis Workflow of 2-Amino-5-methoxybenzene-1-thiol



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Synthesis Workflow Diagram

## Spectroscopic Data

While a comprehensive set of experimental spectra for 2-amino-5-methoxybenzene-1-thiol is not readily available in the public domain, the following table lists the predicted and known spectroscopic information for related compounds, which can serve as a reference.

Table 2: Spectroscopic Data

Data Type	Information
Predicted $^1\text{H}$ -NMR	Due to the complexity of the substitution pattern, a prediction without experimental validation would be speculative. Key signals would be expected for the aromatic protons, the amino protons, the thiol proton, and the methoxy protons.
Predicted $^{13}\text{C}$ -NMR	Aromatic carbons would appear in the range of 110-150 ppm. The methoxy carbon would be around 55-60 ppm.
Mass Spectrometry	The molecular ion peak ( $\text{M}^+$ ) would be observed at $m/z = 155.22$ .

## Applications in Drug Development

2-Amino-5-methoxybenzene-1-thiol is a valuable building block in medicinal chemistry. Its primary application lies in the synthesis of benzothiazepines, a class of compounds known for their diverse pharmacological activities. For instance, it has been used in the creation of antibacterial benzothiazepine derivatives.<sup>[2]</sup> The presence of reactive amino and thiol groups allows for a variety of chemical transformations, making it a versatile precursor for generating libraries of compounds for drug screening.

## Safety and Handling

2-Amino-5-methoxybenzene-1-thiol is associated with certain hazards and should be handled with appropriate safety precautions.

Table 3: GHS Hazard Information[1]

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

It is recommended to handle this compound in a well-ventilated fume hood, wearing personal protective equipment, including gloves, safety glasses, and a lab coat. It should be stored in a cool, dry, and inert atmosphere.[2]

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## References

- 1. 2-Amino-5-methoxybenzene-1-thiol | C7H9NOS | CID 235509 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-amino-5-methoxy-benzenethiol | 6274-29-9 [chemicalbook.com]
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